

Technical Support Center: Purification of 1,1-Bis(allyloxy)octane

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Compound of Interest

Compound Name: 1,1-Bis(allyloxy)octane

CAS No.: 71617-17-9

Cat. No.: B12650064

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Executive Summary

The synthesis of **1,1-Bis(allyloxy)octane** (octanal diallyl acetal) typically involves the acid-catalyzed condensation of octanal with excess allyl alcohol. While the excess alcohol drives the equilibrium toward product formation, its removal is critical due to its toxicity, lachrymatory properties, and potential to interfere with downstream applications (e.g., polymerization or metathesis).

This guide outlines two validated tiers for purification:

- Aqueous Extraction (Tier 1): The primary method for bulk removal, leveraging the high water solubility of allyl alcohol.
- Vacuum Distillation (Tier 2): The polishing method for high-purity isolation.

Safety Warning: Allyl Alcohol Handling

DANGER: Allyl alcohol is a potent lachrymator and highly toxic by inhalation, ingestion, and skin contact.

- TLV/TWA: 2 ppm (ACGIH).[\[1\]](#)
- PPE: Use butyl rubber gloves (nitrile is often insufficient for prolonged contact), chemical splash goggles, and work strictly within a fume hood.
- Waste: Segregate aqueous washes containing allyl alcohol as hazardous waste.

Tier 1: Aqueous Workup (The Chemical Wash)

Objective: Remove >95% of unreacted allyl alcohol and neutralize the acid catalyst to prevent product hydrolysis.

The Protocol

Step 1: Quench and Neutralize (CRITICAL)

- Why: Acetals are stable in basic media but hydrolyze rapidly in the presence of water and acid. You must neutralize the p-toluenesulfonic acid (pTSA) or other catalysts before adding water.
- Action: Cool the reaction mixture to room temperature. Add solid Sodium Bicarbonate () or Sodium Carbonate () directly to the organic phase (approx. 2 equivalents relative to the acid catalyst). Stir for 15 minutes.

Step 2: Solvent Dilution

- Action: Dilute the reaction mixture with a non-polar solvent like Pentane, Hexane, or Diethyl Ether.
- Logic: **1,1-Bis(allyloxy)octane** is highly lipophilic (C14 backbone). Dilution reduces the viscosity and enhances phase separation from water.

Step 3: The Wash Cycle

- Wash 1: Wash with saturated aqueous

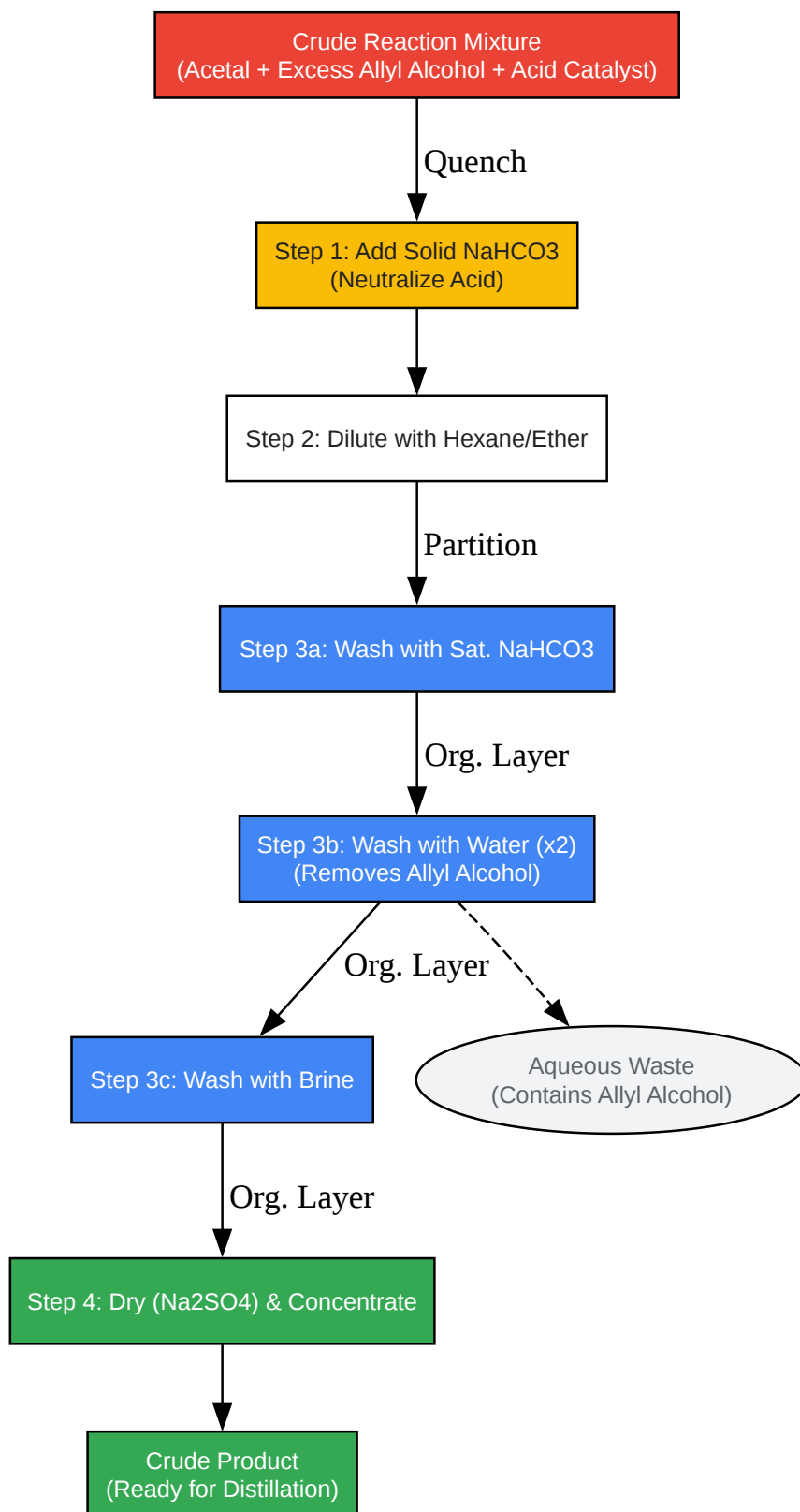
. (Ensures pH > 7).

- Wash 2: Wash with distilled water. (Allyl alcohol partitions into the aqueous phase).
- Wash 3: Wash with saturated Brine (). (Breaks emulsions and pulls residual water from the organic layer).

Step 4: Drying and Concentration

- Action: Dry the organic layer over anhydrous Sodium Sulfate () or Potassium Carbonate (). Filter and concentrate under reduced pressure (Rotovap).
- Note: Do not heat the water bath above 40°C during concentration to minimize thermal stress before the final distillation.

Visual Workflow: Aqueous Purification



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Figure 1: Step-by-step aqueous workup to remove bulk allyl alcohol while preserving acetal stability.

Tier 2: Vacuum Distillation (The Polishing Step)

Objective: Isolate high-purity **1,1-Bis(allyloxy)octane** and remove trace high-boiling impurities.

Physical Property Analysis:

Compound	Molecular Weight	Boiling Point (atm)	Boiling Point (Vacuum)	Solubility (Water)
Allyl Alcohol	58.08 g/mol	97°C	~20°C @ 10 mmHg	Miscible

| **1,1-Bis(allyloxy)octane** | ~226.36 g/mol | Est. >240°C | ~100-110°C @ 5 mmHg* | Immiscible [\[\[2\]](#)

*Note: Boiling points are estimated based on homologous fatty acetals (e.g., octanal diethyl acetal).

The Protocol

- Setup: Use a short-path distillation head or a Kugelrohr apparatus.
- Pressure: High vacuum is essential (< 5 mmHg recommended) to keep the bath temperature below 150°C, preventing thermal degradation.
- Fractions:
 - Fore-run: Residual solvent and trace allyl alcohol.
 - Main Fraction: The pure acetal.
- Azeotrope Note: Allyl alcohol forms a binary azeotrope with water (bp 89°C at atm). If your crude was not dried thoroughly, you may see this come over early.

Troubleshooting & FAQs

Q1: I smell a pungent, garlic-like odor even after rotary evaporation. Is my product impure?

A: Yes. Allyl alcohol has a low odor threshold. If the smell persists:

- Cause: Incomplete washing or trapped solvent.
- Fix: Re-dissolve the oil in pentane and repeat the water wash (Tier 1). Allyl alcohol is much more soluble in water than in pentane.
- Check: Ensure your rotovap vacuum is sufficient. Allyl alcohol (bp 97°C) requires a good vacuum (< 20 mbar) and a warm bath (40°C) to remove completely if not distilled.

Q2: My product turned back into octanal (smells fruity/fatty) during the workup.

A: Hydrolysis has occurred.

- Cause: The reaction mixture was likely acidic when water was added.
- Prevention: Verify the pH of the aqueous layer during the first wash. It must be neutral or slightly basic (pH 7-8). Use Triethylamine (1% v/v) in your extraction solvent if the acetal is particularly sensitive.

Q3: I have a stubborn emulsion during the water wash.

A: Long-chain acetals act like surfactants.

- Fix:
 - Add more saturated Brine.
 - Add a small amount of Methanol to the aqueous phase (breaks surface tension).
 - Filter the mixture through a pad of Celite if particulate matter is stabilizing the emulsion.

Q4: Can I use molecular sieves to remove the alcohol?

A: No. Molecular sieves are for water removal.[3] They will not selectively adsorb allyl alcohol from the acetal. In fact, some sieves are slightly acidic and could catalyze hydrolysis.

References

- Allyl Alcohol Properties & Azeotropes
 - Source: National Institute of Standards and Technology (NIST).[4] "Allyl alcohol Phase change data."
 - URL:[[Link](#)]
- Acetal Stability & Hydrolysis
 - Source: Chemistry LibreTexts. "Acetals as Protecting Groups."[3][5]
 - URL:[[Link](#)]
- General Purification of Acetals
 - Source: Organic Syntheses, Coll. Vol. 3, p.701 (1955). "Cyclohexanone Diallyl Acetal."[6] (Provides precedent for diallyl acetal distillation).
 - URL:[[Link](#)]

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Sources

- 1. Allyl alcohol - IDLH | NIOSH | CDC [[cdc.gov](https://www.cdc.gov)]
- 2. Octane, 1,1'-oxybis- (CAS 629-82-3) - Chemical & Physical Properties by Cheméo [cheméo.com]

- [3. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [4. Octane, 1,1'-oxybis- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [5. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [6. Organic Syntheses Procedure \[orgsyn.org\]](https://orgsyn.org)
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